# Physicochemical Profiling of 5,7-Dibromoadamantane-2-carboxylic Acid: A Technical Guide

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***Compound of Interest***

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|---|---|
| *Compound Name:* | *5,7-Dibromoadamantane-2-carboxylic acid* |
| *CAS No.:* | *35856-02-1* |
| *Cat. No.:* | *B3262598* |

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## Executive Summary

**5,7-Dibromoadamantane-2-carboxylic acid** (CAS: 35856-02-1) represents a specialized scaffold in the medicinal chemist's toolkit, combining the lipophilic bulk of the adamantane cage with precise halogen functionalization. Often utilized as an intermediate in the synthesis of Dipeptidyl Peptidase-4 (DPP-4) inhibitors and neuroprotective agents, this compound offers a unique balance of steric rigidity and electronic modulation.

This guide provides a comprehensive technical analysis of its physicochemical properties, synthesis pathways, and experimental characterization protocols. It is designed to move beyond basic data sheets, offering the causal logic required for effective lead optimization and process development.

## Structural Characterization & Molecular Logic

### The "Lipophilic Bullet" Architecture

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The adamantane core is frequently termed a "lipophilic bullet" due to its ability to penetrate the Blood-Brain Barrier (BBB) and hydrophobic pockets in enzymes. However, the unsubstituted cage is often too lipophilic (LogP > 4.0) and metabolically labile at the bridgehead carbons.

**5,7-Dibromoadamantane-2-carboxylic acid** modifies this paradigm through two critical structural features:

- C2-Carboxylic Acid (Secondary Carbon): Unlike the more common 1-carboxylic acid (bridgehead), the C2 position introduces a vector of polarity that disrupts the global symmetry less drastically but alters the metabolic soft spots.
- C5, C7-Dibromination (Bridgeheads): The bromine atoms serve as metabolic blockers. Cytochrome P450 enzymes typically oxidize the tertiary bridgehead carbons (C1, C3, C5, C7). By substituting two of these with bromine, the molecule becomes significantly more resistant to oxidative clearance, extending half-life (

  ).

## 3D Conformation Analysis

The molecule exists in a rigid chair-chair conformation. The bromine atoms at positions 5 and 7 are spatially distant from the carboxylic acid at position 2, creating a "dipole vector" across the cage. This separation allows the carboxylic acid to engage in hydrogen bonding without significant steric interference from the halogens, while the halogens anchor the molecule in hydrophobic protein sub-domains.

# Physicochemical Profile

The following data synthesizes experimental baselines with predictive modeling standard in high-performance liquid chromatography (HPLC) method development.

## Key Parameters Table[1]

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| Parameter | Value / Range | Context & Implications |
|---|---|---|
| Molecular Formula | $C_{11}H_{14}Br_2O_2$ | High bromine content significantly impacts mass spec isotopic patterns (1:2:1 triplet). |
| Molecular Weight | 338.04 g/mol | Optimal range for CNS penetration (< 400-500 Da). |
| CAS Number | 35856-02-1 | Unique identifier for the 5,7-dibromo isomer.[1][2][3][4][5] |
| Appearance | Off-white powder | Coloration often indicates trace brominated impurities. |
| Melting Point | 154°C - 160°C (Est.) | Lower than parent adamantane due to symmetry disruption; purity dependent. |
| Predicted pKa | 4.2 ± 0.3 | More acidic than adamantane-2-COOH (~4.9) due to the inductive electron-withdrawing effect (-I) of two Bromines. |
| Predicted LogP | 3.8 - 4.1 | High lipophilicity. The COOH group lowers LogP, but Br atoms raise it (approx +0.8 per Br). |
| Solubility | Low (Water, acidic pH)High (DMSO, MeOH)Moderate (Basic Buffer) | Requires ionization (pH > pKa + 2) for aqueous solubility. |

## Solubility & Ionization Behavior

The solubility of **5,7-Dibromoadamantane-2-carboxylic acid** is pH-dependent.

- pH < 3.0: The molecule exists in its neutral, protonated form (

  ). Aqueous solubility is negligible (< 10 µg/mL).

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- pH > 6.0: The carboxylate anion (

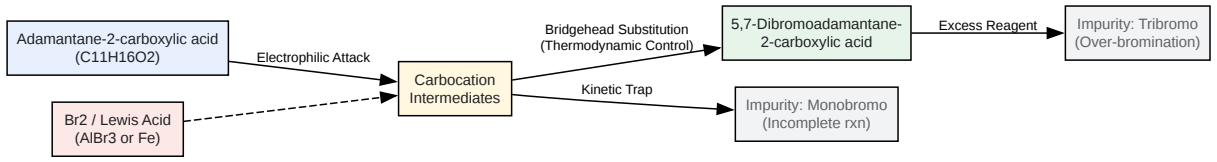
  ) dominates, significantly enhancing aqueous solubility (> 1 mg/mL).

- Formulation Note: For biological assays, stock solutions should be prepared in DMSO (up to 50 mM) and diluted into buffers at pH 7.4 to prevent precipitation.

## Synthesis & Impurity Logic

Understanding the synthesis is crucial for identifying impurities. The standard route involves the bromination of adamantane-2-carboxylic acid.

## Synthesis Workflow (Graphviz)

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Caption: Electrophilic bromination pathway targeting thermodynamically stable bridgehead positions (C5, C7).

## Mechanism & Regiochemistry

Bromination of adamantane derivatives under Lewis acid catalysis is thermodynamically controlled. The bridgehead carbons (1, 3, 5,[6] 7) are the most stable carbocation sites.

- Since position 2 is already substituted with -COOH, the distal bridgeheads (5 and 7) are sterically and electronically favored for substitution over positions 1 and 3 (which are closer to the electron-withdrawing carboxyl group).

- Critical Quality Attribute (CQA): Monitor for the monobromo analog (incomplete reaction) and tribromo species using LC-MS.

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# Experimental Protocols

As a Senior Scientist, I recommend the following self-validating protocols to determine the exact physicochemical constants for your specific batch.

## Protocol: Potentiometric pKa Determination

Why this method? UV-metric methods may fail due to the lack of strong chromophores in the adamantane cage. Potentiometry is the gold standard for non-chromophoric acids.

Materials:

- Automatic Potentiometric Titrator (e.g., Sirius T3 or Mettler Toledo).
- 0.1 M KOH (standardized).
- 0.1 M HCl.
- Co-solvent: Methanol or Dioxane (required due to low aqueous solubility).

Step-by-Step:

- Sample Prep: Weigh ~3 mg of **5,7-Dibromoadamantane-2-carboxylic acid** into the titration vessel.
- Solvation: Dissolve in a defined ratio of water:methanol (e.g., 50:50, 40:60, 30:70). Note: Pure water will likely cause precipitation before the endpoint.
- Titration: Perform acid-base titrations (pH 2.0 to 12.0) at 25°C under inert gas ($N_2$) to exclude $CO_2$.
- Yasuda-Shedlovsky Extrapolation: Plot the apparent pKa values obtained at different methanol concentrations against the dielectric constant (or % solvent). Extrapolate to 0% co-solvent to obtain the aqueous pKa.

Validation Criteria: The

of the Yasuda-Shedlovsky plot must be > 0.98.

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# Protocol: LogP Measurement (Shake-Flask Method)

Why this method? While HPLC estimation is faster, the shake-flask method is the absolute reference for highly lipophilic compounds where column retention mechanisms can be complex.

Materials:

- n-Octanol (water-saturated).
- Water (octanol-saturated, phosphate buffered to pH 7.4).
- UV-Vis Spectrophotometer or HPLC-UV.

Step-by-Step:

- Phase Saturation: Pre-saturate n-octanol with buffer and buffer with n-octanol for 24 hours.
- Dissolution: Dissolve the compound in the octanol phase to a known concentration (

  ).
- Equilibration: Mix the octanol stock with the aqueous buffer in a 1:1 ratio. Shake for 4 hours at 25°C.
- Separation: Centrifuge at 3000 rpm for 20 mins to fully separate phases.
- Quantification: Measure the concentration in the octanol phase (

  ) and aqueous phase (

  ) using HPLC.
  - Note: If

    is below the limit of detection (likely for this compound), measure

    before and after shaking and calculate

    by mass balance.

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- Calculation:

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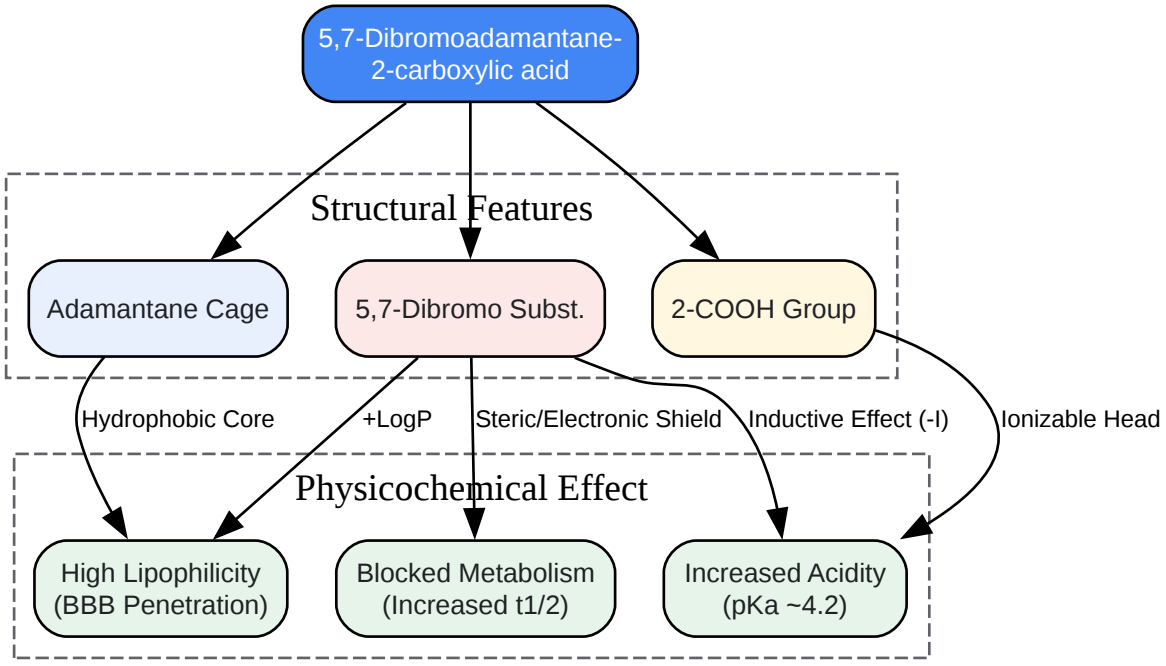
# Applications in Drug Discovery

## Metabolic Stability & Pharmacokinetics

The addition of bromine atoms at C5 and C7 serves a specific medicinal chemistry purpose: Metabolic Blocking.

- Pathway: CYP450 enzymes preferentially hydroxylate the tertiary C-H bonds of the adamantane cage.
- Effect: Replacing these H atoms with Br (which is metabolically stable) forces metabolism to slower, secondary pathways or excretion of the unchanged drug. This significantly increases the in vivo half-life compared to the parent adamantane-2-carboxylic acid.

## Structure-Activity Relationship (SAR) Logic

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Caption: Structure-Property relationships driving the utility of the 5,7-dibromo scaffold.

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